

A Researcher's Guide to the Safe Handling of Sodium (S)-3-hydroxybutanoate

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Compound of Interest

Compound Name: **Sodium (S)-3-hydroxybutanoate**

Cat. No.: **B150766**

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This guide provides essential safety and handling protocols for **Sodium (S)-3-hydroxybutanoate** (CAS No. 127604-16-4), a key building block in the synthesis of optically active fine chemicals.^[1] While this compound is generally not classified as hazardous, this document synthesizes formal safety data with field-proven laboratory best practices to ensure the highest degree of safety and experimental integrity for researchers, scientists, and drug development professionals.

Hazard Assessment: A Tale of Two Perspectives

Sodium (S)-3-hydroxybutanoate is not classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The Safety Data Sheet (SDS) from suppliers like Cayman Chemical indicates no specific hazard pictograms, signal words, or hazard statements. However, a core principle of laboratory safety is to treat all chemicals with a degree of caution until their properties are fully understood. In a research context, where novel applications are being explored, it is prudent to adopt a cautious stance. As such, some suppliers advise that the material should be considered hazardous until further information is available and that contact with eyes, skin, and clothing should be avoided.

Table 1: Hazard Summary for **Sodium (S)-3-hydroxybutanoate**

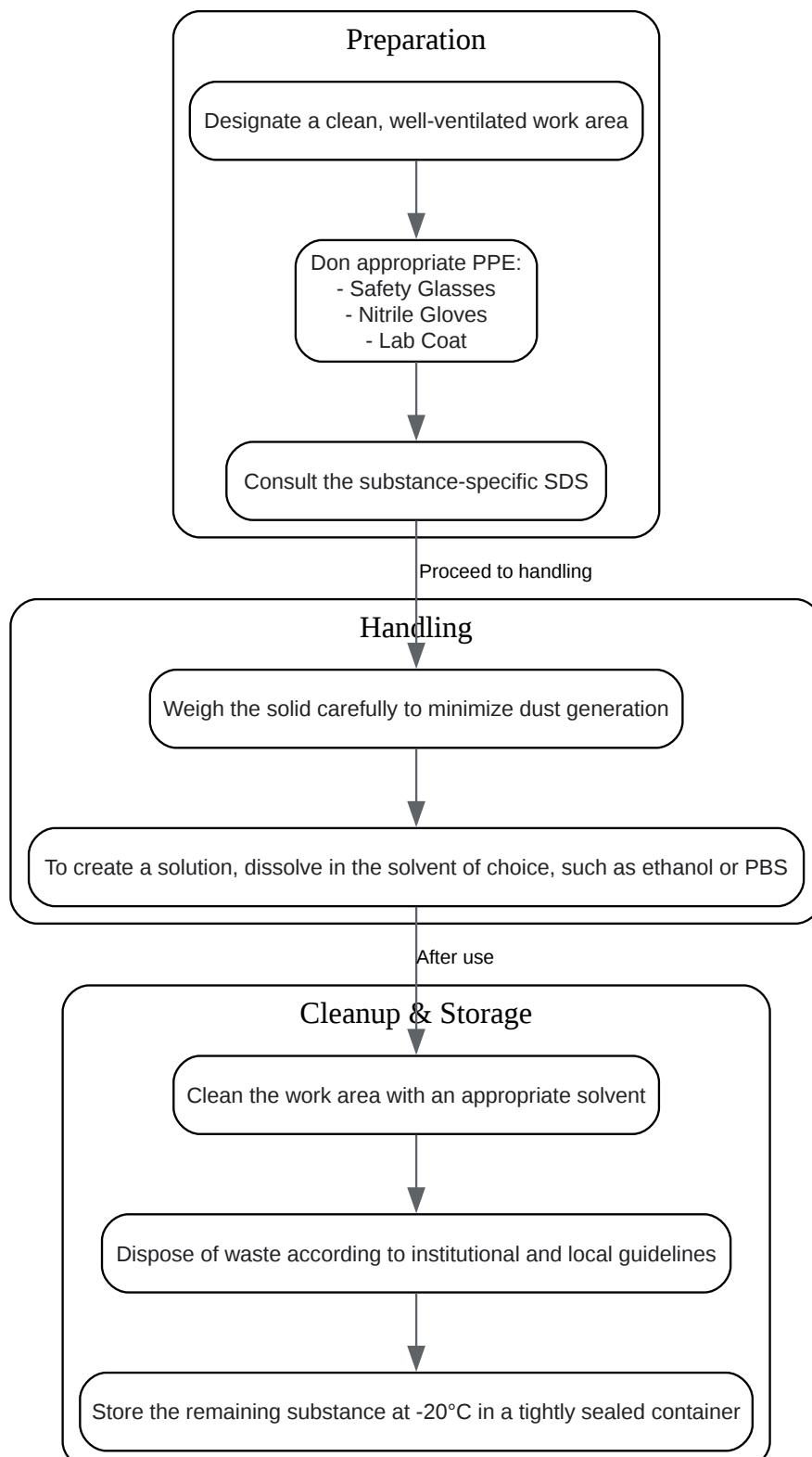
Hazard Category	GHS Classification	Recommended Laboratory Practice
Acute Toxicity	Not Classified	Avoid ingestion and inhalation.
Skin Corrosion/Irritation	Not Classified; generally does not irritate the skin.	Wear nitrile gloves to prevent prolonged contact.
Eye Damage/Irritation	Not Classified	Wear safety glasses with side shields.
Respiratory Sensitization	Not Classified	Handle in a well-ventilated area.

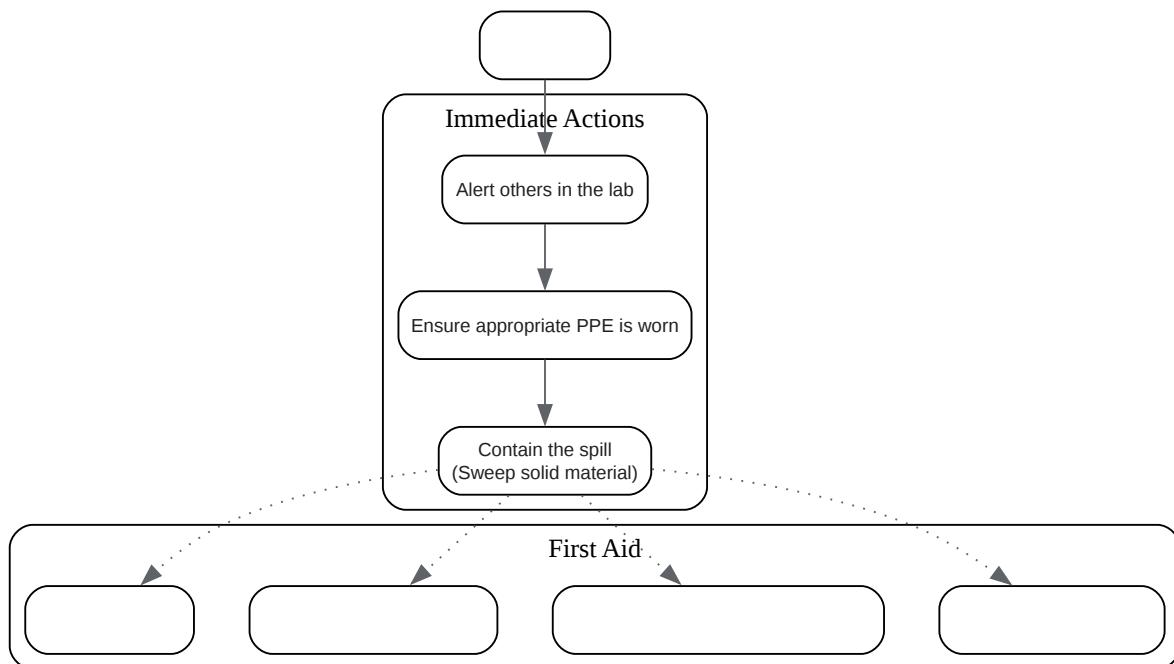
Personal Protective Equipment (PPE): Your First Line of Defense

Even with a non-hazardous classification, adherence to a standard PPE protocol is a non-negotiable aspect of good laboratory practice. The causality is simple: consistent application of a baseline PPE strategy minimizes the risk of unforeseen reactions or the effects of long-term, low-level exposure.

- Eye Protection: Always wear safety glasses with side shields. The seemingly innocuous act of weighing a fine powder can lead to airborne particles that can cause mechanical irritation to the eyes.
- Hand Protection: While the substance is not known to be a skin irritant, nitrile gloves are recommended.^[2] This prevents contamination of the sample and protects the user from the substance. Gloves should be inspected before use and removed using the proper technique to avoid skin contamination.
- Lab Coat: A standard laboratory coat should be worn to protect street clothing from potential spills and contamination.
- Respiratory Protection: Under normal conditions of use where the material is handled as a solid in a well-ventilated area, respiratory protection is not required. If significant dust is generated, a dust mask may be appropriate.^[3]

Workflow for Safe Handling of Sodium (S)-3-hydroxybutanoate





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References

- 1. (S)-3-Hydroxybutyrate (sodium salt) | CAS 127604-16-4 | Cayman Chemical | Biomol.com [biomol.com]
- 2. carlroth.com [carlroth.com]
- 3. spectrumchemical.com [spectrumchemical.com]

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